

Ethyl 2-(3-chlorophenyl)-2-oxoacetate safety and handling

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Compound of Interest

Compound Name: Ethyl 2-(3-chlorophenyl)-2-oxoacetate

Cat. No.: B1302080

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An In-depth Technical Guide to the Safety and Handling of **Ethyl 2-(3-chlorophenyl)-2-oxoacetate**

This guide provides comprehensive safety and handling information for **Ethyl 2-(3-chlorophenyl)-2-oxoacetate** (CAS No. 62123-73-3), intended for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, hazards, handling procedures, and emergency response protocols.

Physicochemical Properties

Proper handling and storage procedures are directly related to the physical and chemical properties of a substance. Key data for **Ethyl 2-(3-chlorophenyl)-2-oxoacetate** are summarized below.

Property	Value	Reference
CAS Number	62123-73-3	[1]
Molecular Formula	C ₁₀ H ₉ ClO ₃	[1]
Molecular Weight	212.63 g/mol	[1]
Appearance	Colorless to Pale-yellow to Yellow-brown Liquid	[2]
Purity	≥97%	[1]
Storage Conditions	Sealed in dry, 2-8°C	[1]
Topological Polar Surface Area (TPSA)	43.37 Å ²	[1]
LogP	2.0858	[1]
Hydrogen Bond Acceptors	3	[1]
Hydrogen Bond Donors	0	[1]
Rotatable Bonds	3	[1]

Hazard Identification and Classification

Ethyl 2-(3-chlorophenyl)-2-oxoacetate is classified as hazardous. The following table summarizes its GHS classification and associated precautionary statements. A related compound, Ethyl 2-chloro-2-oxoacetate, is noted to be a flammable liquid and vapor that causes severe skin burns, eye damage, and may cause respiratory irritation.[3]

Hazard Category	GHS Classification	Hazard Statement (H-code)	Precautionary Statement (P-code)	Signal Word	Pictograms
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	P264, P270, P301+P312, P501	Warning	GHS07
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	P264, P280, P302+P352, P332+P313, P362	Warning	GHS07
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	P264, P280, P305+P351+P338, P337+P313	Warning	GHS07
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory)	H335: May cause respiratory irritation	P261, P271, P304+P340, P312, P403+P233, P405	Warning	GHS07

This data is representative of similar compounds and should be used as a guideline. Refer to the specific Safety Data Sheet (SDS) for the exact product in use.

Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to ensure personnel safety and maintain the integrity of the compound.

Handling Procedures

- Ventilation: Use only in a well-ventilated area, preferably under a chemical fume hood.[4][5]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[6]

- Hygiene: Wash hands thoroughly after handling.[4][6] Do not eat, drink, or smoke in the work area.[3]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[5][7] Use non-sparking tools and take precautionary measures against static discharges.[3][5]
- Inhalation/Contact: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[6] Avoid contact with skin, eyes, and clothing.[7]

Storage Conditions

- Container: Keep the container tightly closed and store in a dry, cool, and well-ventilated place.[4][5][6]
- Temperature: Store at recommended temperatures, typically 2-8°C, and protect from sunlight.[1][4]
- Incompatible Materials: Avoid storage with acids, bases, oxidizing agents, and reducing agents.[5]

Emergency and First-Aid Measures

Immediate and appropriate action is crucial in the event of an exposure or accident.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention. [4] [6]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice. [6] [8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention. [6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give two glasses of water to drink. Seek immediate medical attention. [4]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is based on the potential for exposure. The following provides a general guideline.

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles or a face shield. Use equipment tested and approved under government standards like NIOSH (US) or EN 166 (EU).[9]
Skin Protection	Wear chemical-resistant gloves (e.g., Solvex, neoprene, viton, butyl) and a lab coat or coveralls.[4]
Respiratory Protection	If exposure limits are exceeded or ventilation is inadequate, use an air-purifying respirator with organic vapor cartridges or a supplied-air respirator.[4]

Experimental Safety Protocols

Specific experimental protocols for the toxicity of **Ethyl 2-(3-chlorophenyl)-2-oxoacetate** are not detailed in the provided search results. Therefore, a representative methodology based on established OECD guidelines for a related assessment is provided below.

Representative Protocol: Acute Dermal Irritation/Corrosion (based on OECD Guideline 404)

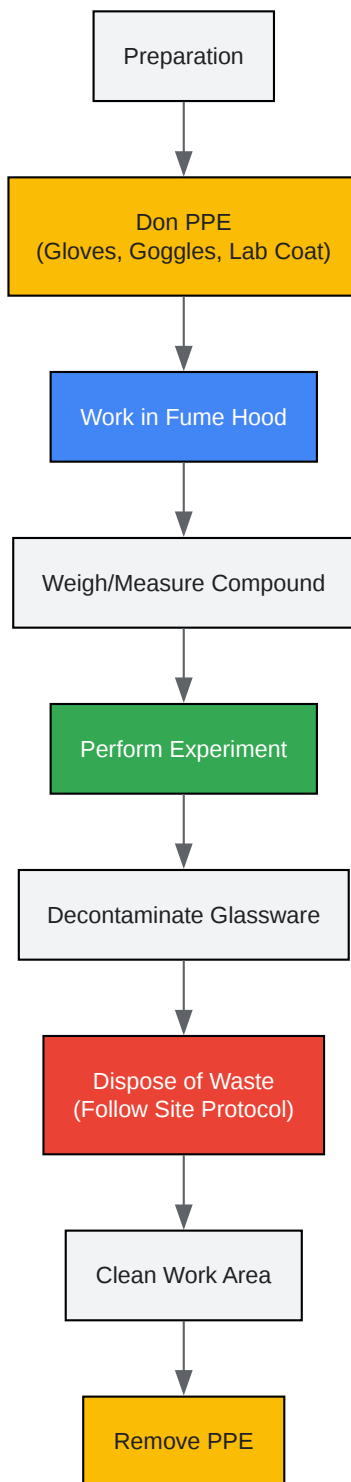
- Objective: To assess the potential of **Ethyl 2-(3-chlorophenyl)-2-oxoacetate** to cause skin irritation or corrosion.
- Test System: Healthy, young adult albino rabbits are typically used.
- Procedure:
 1. Approximately 24 hours before the test, a section of the animal's dorsal fur is clipped.
 2. A dose of 0.5 mL of the liquid test substance is applied to a small area (approx. 6 cm²) of the clipped skin.
 3. The treated area is covered with a gauze patch and secured with non-irritating tape.

4. The exposure duration is typically 4 hours. After this period, the patch and any residual test substance are removed.
 5. The skin is observed for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Data Analysis: Skin reactions are scored based on a standardized grading system. The mean scores for erythema and edema are calculated for each observation time. The substance is classified as an irritant if the scores meet specific criteria defined in the guideline.
 - Endpoint: The primary endpoint is the determination of skin irritation potential, classified according to the Globally Harmonized System (GHS).

Visualized Workflows and Relationships

Chemical Handling Workflow

The following diagram illustrates the standard workflow for safely handling **Ethyl 2-(3-chlorophenyl)-2-oxoacetate** in a laboratory setting.

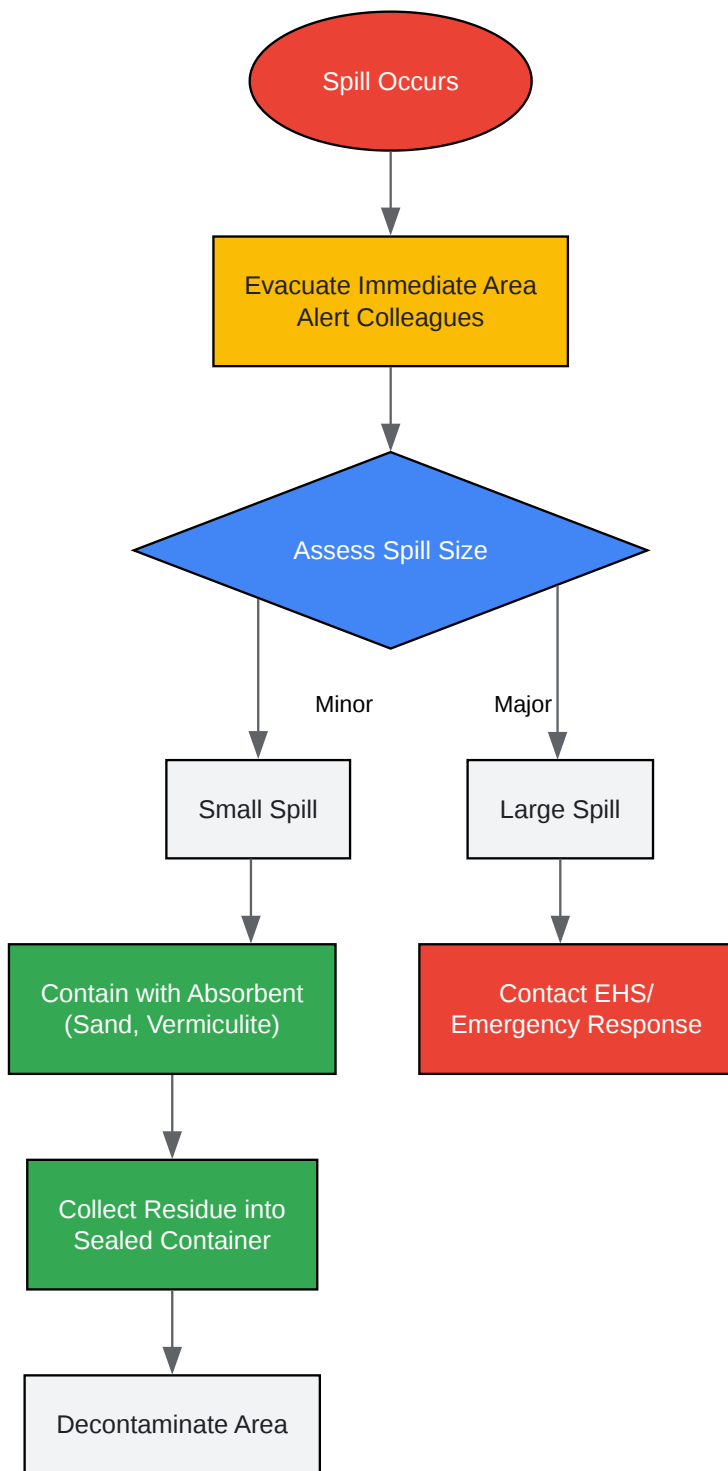


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Caption: Standard laboratory workflow for handling chemical substances.

Emergency Spill Response

This flowchart outlines the critical steps for responding to an accidental spill of **Ethyl 2-(3-chlorophenyl)-2-oxoacetate**.



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Caption: Emergency response flowchart for chemical spills.

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